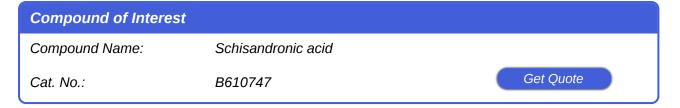


Spectroscopic and Mechanistic Insights into Schisandronic Acid: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available chemical and biological data for **Schisandronic acid**, a naturally occurring triterpenoid isolated from plants of the Schisandra genus. While detailed, publicly available raw spectroscopic data (NMR, MS) remains elusive, this document summarizes the known properties of **Schisandronic acid** and outlines the standard experimental methodologies for its isolation and characterization. Furthermore, it delves into its recognized mechanism of action as a pro-apoptotic agent in cancer cells.

Chemical and Physical Properties

Schisandronic acid, also known as Ganwuweizic acid, is a complex organic molecule with established cytotoxic effects against certain cancer cell lines. Its fundamental chemical properties are summarized below.



Property	Value
Synonym	Ganwuweizic acid
Molecular Formula	С30Н46О3
Molecular Weight	454.69 g/mol
CAS Number	55511-14-3
Class	Triterpenoid

Spectroscopic Data of Schisandronic Acid

A thorough search of publicly accessible scientific databases did not yield specific, raw ¹H NMR, ¹³C NMR, or mass spectrometry data for **Schisandronic acid**. The characterization of this compound is typically reported in literature focused on the isolation of natural products from Schisandra species, but the detailed spectral data has not been made widely available.

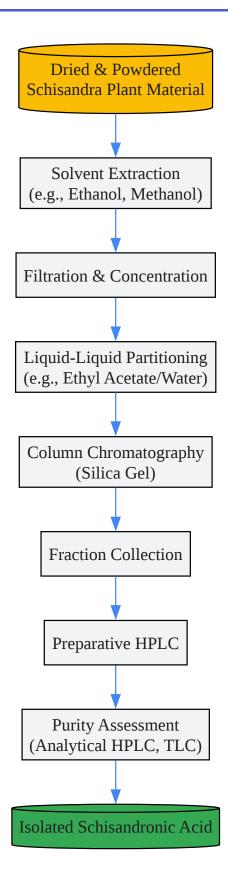
Experimental Protocols

The following sections describe the general experimental procedures that would be employed for the isolation and spectroscopic analysis of **Schisandronic acid** from its natural source, Schisandra chinensis or Schisandra propinqua.

Isolation and Purification of Schisandronic Acid

A generalized workflow for the extraction and isolation of triterpenoids like **Schisandronic acid** from plant material is outlined below. This process involves a series of extraction and chromatographic steps to separate the compound of interest from the complex mixture of phytochemicals present in the plant.





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Caption: Generalized workflow for the isolation of **Schisandronic acid**.



Nuclear Magnetic Resonance (NMR) Spectroscopy

To obtain ¹H and ¹³C NMR spectra, the isolated **Schisandronic acid** would be dissolved in a deuterated solvent, typically chloroform-d (CDCl₃) or methanol-d₄ (CD₃OD), containing a small amount of tetramethylsilane (TMS) as an internal standard.

- ¹H NMR Spectroscopy: This technique would be used to determine the number of different types of protons, their chemical environments, and their connectivity. Key parameters to be recorded would include chemical shifts (δ) in parts per million (ppm), signal multiplicities (singlet, doublet, triplet, etc.), and coupling constants (J) in Hertz (Hz).
- 13 C NMR Spectroscopy: This analysis would identify the number of unique carbon atoms in the molecule and their chemical environments. The chemical shifts (δ) of each carbon would be recorded.
- 2D NMR Techniques: Advanced 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) would be essential to elucidate the complete chemical structure by establishing proton-proton and proton-carbon correlations.

Mass Spectrometry (MS)

Mass spectrometry would be employed to determine the precise molecular weight and elemental composition of **Schisandronic acid**, and to gain structural information through fragmentation analysis.

- High-Resolution Mass Spectrometry (HRMS): Techniques like ESI-TOF (Electrospray Ionization Time-of-Flight) or Orbitrap MS would be used to obtain a high-resolution mass spectrum, allowing for the determination of the exact molecular formula.
- Tandem Mass Spectrometry (MS/MS): In this technique, the molecular ion of Schisandronic
 acid would be isolated and fragmented. The resulting fragmentation pattern would provide
 valuable information about the connectivity of the atoms within the molecule, helping to
 confirm its structure.

Biological Activity and Signaling Pathway



Schisandronic acid has been identified as a pro-apoptotic agent in human breast cancer cells. Its mechanism of action involves the activation of the intrinsic apoptotic pathway, leading to programmed cell death. The key steps in this signaling cascade are the upregulation of active caspase-3 and the subsequent cleavage of Poly (ADP-ribose) polymerase (PARP).



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Caption: Apoptotic signaling pathway induced by Schisandronic acid.

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